

# An In-depth Technical Guide to the Physicochemical Properties of n-Octylcyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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This technical guide provides a comprehensive overview of the boiling point and density of **n-octylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. This document collates critical data, details experimental methodologies, and presents logical workflows for the determination of these key physical properties.

## Physicochemical Data of n-Octylcyclohexane

**n-Octylcyclohexane** (CAS No. 1795-15-9) is a saturated hydrocarbon with the molecular formula C<sub>14</sub>H<sub>28</sub> and a molecular weight of 196.37 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) Its key physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	264 °C	at 760 mmHg
264.5 °C	at 760 mmHg	<a href="#">[1]</a>
280 °C	Not specified	
Density	0.807 g/cm <sup>3</sup>	Not specified
0.81 g/cm <sup>3</sup>	Not specified	<a href="#">[2]</a> <a href="#">[4]</a>
0.78642 g/cm <sup>3</sup>	at 60 °C and 750 Torr	<a href="#">[5]</a>
0.815 g/mL	Not specified	<a href="#">[6]</a>
Melting Point	-19.69 °C	
-20 °C		
Flash Point	105.4 °C	
Refractive Index	1.445	
1.4500-1.4520		
Vapor Pressure	0.0158 mmHg	at 25°C
		<a href="#">[1]</a>

## Experimental Protocols

Detailed methodologies for the determination of boiling point and density are crucial for the accurate characterization of substances like **n-octylcyclohexane**. The following sections describe generalized but detailed protocols based on established methods for hydrocarbons.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[7\]](#) For a compound like **n-octylcyclohexane**, with a boiling point exceeding 100°C, an oil bath is typically used for heating.[\[8\]](#)[\[9\]](#) The Thiele tube method is a common and efficient technique for this purpose.[\[10\]](#)

Thiele Tube Method:

- Sample Preparation: A small quantity (a few milliliters) of **n-octylcyclohexane** is placed into a small test tube or fusion tube.[11]
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.[10][11]
- Apparatus Assembly: The test tube is securely attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[8][11] This assembly is then placed in a Thiele tube filled with a suitable heating oil.
- Heating: The side arm of the Thiele tube is gently and uniformly heated.[10]
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.[11] Heating is continued for a brief period to ensure all air is expelled from the capillary tube.
- Boiling Point Determination: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[10]
- Pressure Correction: The atmospheric pressure should be recorded. If the atmospheric pressure deviates from 760 mmHg, a correction to the observed boiling point may be necessary. A general rule of thumb is an approximate 0.5°C change in boiling point for every 10 mmHg change in pressure.[9]

## Determination of Density

The density of a liquid hydrocarbon can be determined using various methods, including the use of a high-pressure densitometer, which is particularly useful for measurements at different temperatures and pressures.

Using a High-Pressure Densitometer:

- Calibration: The densitometer is calibrated using fluids of known density at the desired temperature and pressure ranges.

- Sample Introduction: The **n-octylcyclohexane** sample is introduced into the measurement cell of the densitometer. Care should be taken to avoid the presence of any air bubbles.
- Temperature and Pressure Control: The temperature of the sample is controlled, often using an air oven or a fluid bath.[12] The pressure is controlled using a back-pressure regulator. [13]
- Measurement: The instrument measures the density of the fluid. For some instruments, this is based on the principle of an oscillating U-tube, where the frequency of oscillation is related to the density of the sample.
- Data Acquisition: The density readings are recorded at various temperatures and pressures as required.
- Data Analysis: The collected data can be used to develop correlations for the density of **n-octylcyclohexane** as a function of temperature and pressure.

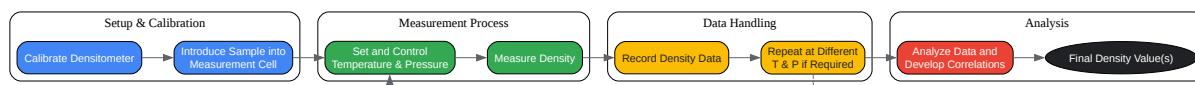
## Visualizations

The following diagrams illustrate the experimental workflows for determining the boiling point and density of **n-octylcyclohexane**.



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### Boiling Point Determination Workflow



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### Density Determination Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of n-Octylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b162980#n-octylcyclohexane-boiling-point-and-density\]](https://www.benchchem.com/product/b162980#n-octylcyclohexane-boiling-point-and-density)

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